

Analytical methods for "Benzene, [(1-methylene-2-propenyl)thio]-" characterization

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Compound of Interest

Compound Name: Benzene, [(1-methylene-2-propenyl)thio]-

CAS No.: 7326-64-9

Cat. No.: B11945909

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Application Note: Comprehensive Characterization & Analysis of 2-(Phenylthio)-1,3-butadiene

Executive Summary

"Benzene, [(1-methylene-2-propenyl)thio]-", commonly known as 2-(phenylthio)-1,3-butadiene, is a specialized diene intermediate widely utilized in Diels-Alder cycloadditions to access complex sulfur-containing cyclic scaffolds. Its unique structure—a conjugated diene system activated by a phenylthio group at the 2-position—presents specific analytical challenges, including susceptibility to spontaneous polymerization, oxidation to sulfoxides, and thermal rearrangement.

This guide provides a validated, multi-modal analytical protocol for the rigorous characterization of 2-(phenylthio)-1,3-butadiene, integrating GC-MS for purity assessment and high-field NMR for structural authentication.

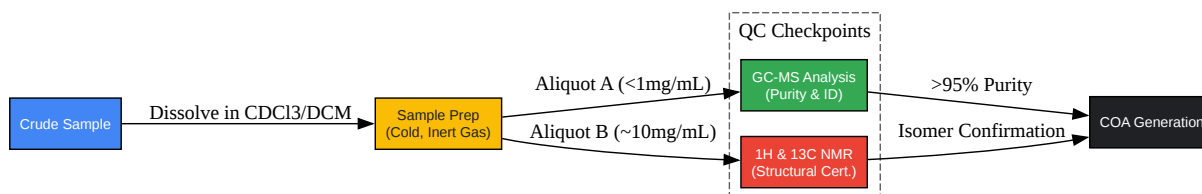
Physicochemical Profile & Stability

Before initiating analysis, it is critical to understand the molecule's physical behavior to prevent artifact formation during testing.

Property	Description / Value	Analytical Implication
Structure	<chem>Ph-S-C(=CH2)-CH=CH2</chem>	Conjugated diene; UV-active; prone to [4+2] dimerization.
Molecular Weight	162.25 g/mol	Detectable by low-res MS (EI/CI).
Physical State	Light yellow oil	Viscosity changes indicate polymerization.
Stability	Heat & Oxygen Sensitive	CRITICAL: Store at -20°C. Analyze fresh. Use radical inhibitors (e.g., BHT) if storing in solution.
Boiling Point	~85-95°C (at 0.005 mmHg)	Requires high-vacuum distillation for purification; GC requires moderate ramp rates.

Analytical Strategy Workflow

The following decision tree outlines the logical flow for characterizing a batch of 2-(phenylthio)-1,3-butadiene.



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Figure 1: Analytical workflow ensuring sample integrity during characterization.

Detailed Protocols

Protocol A: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine chemical purity and confirm molecular mass. The thermal instability of the diene requires specific inlet conditions to prevent in-situ polymerization.

Instrument Parameters:

- Column: DB-5ms or equivalent (30 m × 0.25 mm × 0.25 μm).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet Temperature: 200°C (Keep low to minimize thermal degradation).
- Injection Mode: Split (20:1 to 50:1). High concentration promotes dimerization in the liner.
- Oven Program:
 - Hold at 50°C for 2 min.
 - Ramp 15°C/min to 250°C.
 - Hold 3 min.
- Detector (MS): EI mode (70 eV), Scan range 40–350 m/z.

Data Interpretation:

- Retention Time: Elutes typically between 8–12 minutes depending on ramp.
- Mass Spectrum (EI) Signature:
 - Molecular Ion (M⁺): Distinct peak at m/z 162.
 - Base Peak: Often m/z 109 (PhS⁺) or m/z 53 (Butadienyl fragment).

- Fragmentation: Look for loss of butadiene unit (M-53) giving m/z 109.
- Common Impurities:
 - Diphenyl disulfide: m/z 218 (Oxidative byproduct).
 - Dimer: m/z 324 (Thermal dimerization artifact).

Protocol B: Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Definitive structural assignment and isomer differentiation (vs. 1-phenylthio-1,3-butadiene).

Sample Preparation:

- Dissolve ~10-20 mg of oil in 0.6 mL CDCl₃ (Chloroform-d).
- Note: If the sample is acidic (from silica gel purification), filter through basic alumina or add solid K₂CO₃ to the NMR tube to prevent acid-catalyzed rearrangement.

¹H NMR Assignment (400 MHz, CDCl₃): The spectrum is characterized by the phenyl group and the specific pattern of the 2-substituted butadiene moiety.

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.20 – 7.50	Multiplet	5H	Ar-H	Phenyl ring protons.
6.35 – 6.45	dd (Doublet of Doublets)	1H	-CH=CH-CH ₂	H at C3 position (Internal vinyl).
5.50 – 5.60	Singlet (broad)	1H	S-C=CH ₂ (Ha)	H at C1 (Geminal to SPh).
5.30 – 5.40	Doublet	1H	-CH=CHH (trans)	Terminal H at C4 (Trans to C3-H).
5.10 – 5.20	Doublet	1H	-CH=CHH (cis)	Terminal H at C4 (Cis to C3-H).
5.05 – 5.15	Singlet (broad)	1H	S-C=CH ₂ (Hb)	H at C1 (Geminal to SPh).

Note: The protons at C1 (attached to the sulfur-bearing carbon) appear as two separate singlets or narrow doublets due to geminal coupling, typically between 5.0 and 5.6 ppm. The C3 proton is the most deshielded alkene proton.

¹³C NMR Key Signals:

- ~140-145 ppm: Quaternary Carbon (C2) attached to SPh.
- ~135 ppm: Ipso-carbon of Phenyl ring.
- ~130-125 ppm: Aromatic CH and C3 (internal alkene).
- ~115-118 ppm: Terminal alkene carbons (C1 and C4).

Troubleshooting & Expert Insights

Issue: "I see extra peaks in the aliphatic region (1-4 ppm) or broadening of alkene signals."

- Diagnosis: Polymerization has initiated. 2-(phenylthio)-1,3-butadiene is a reactive monomer. [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Remedy: Check the sample history. If it was stored at room temperature, it is likely compromised. Repurify via Kugelrohr distillation or rapid column chromatography (neutral silica, Hexane/EtOAc).

Issue: "The M+ peak is weak, and I see a large peak at m/z 218."

- Diagnosis: The sample has oxidized to diphenyl disulfide (Ph-S-S-Ph) or the inlet temperature is too high, causing S-C bond cleavage and recombination.
- Remedy: Lower GC inlet temperature to 180°C. Ensure the sample was stored under Argon/Nitrogen.

Issue: "Isomer Confusion: Is it the 1-substituted or 2-substituted diene?"

- differentiation:
 - 2-substituted (Target): Shows two terminal methylene groups ($=CH_2$). In 1H NMR, this manifests as four distinct protons in the 5.0–5.6 ppm range (two singlets for C1, two doublets for C4).
 - 1-substituted: Shows distinct vinyl coupling (d, $J=15Hz$ for trans) and only one terminal methylene group.

References

- Cohen, T., et al. (1974). "Copper(I)-induced heterolysis of carbon-sulfur bonds.[\[3\]](#) Synthetic applications." Journal of the American Chemical Society.
- Trost, B. M., & Lemoine, R. C. (1981). "Sulfur-substituted dienes in organic synthesis." Tetrahedron Letters.
- Organic Syntheses. "Preparation of (Z)-2-Methoxy-1-phenylthio-1,3-butadiene." (Provides analogous spectral data for phenylthio dienes).

- Reich, H. J., et al. (1975). "Organoselenium chemistry. Conversion of ketones to enones." (Discusses analogous PhSe-diene shifts).

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
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